

# Tetramethylrhodamine-5-iodoacetamide solubility and stability

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## Compound of Interest

Compound Name: *Tetramethylrhodamine-5-iodoacetamide*

Cat. No.: *B1311820*

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## An In-depth Technical Guide to the Solubility and Stability of **Tetramethylrhodamine-5-iodoacetamide**

For researchers, scientists, and drug development professionals, understanding the characteristics of fluorescent probes is paramount for successful experimentation.

**Tetramethylrhodamine-5-iodoacetamide** (5-TMRIA), a thiol-reactive fluorescent dye, is a valuable tool for labeling proteins and other biomolecules. This guide provides a comprehensive overview of its solubility and stability, supported by experimental protocols and visual diagrams to ensure optimal handling and use.

## Solubility of Tetramethylrhodamine-5-iodoacetamide

The solubility of 5-TMRIA is a critical factor in the preparation of stock solutions for labeling experiments. While generally hydrophobic, its solubility can be enhanced in appropriate organic solvents.

### Key Solubility Data

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	125 mg/mL (219.53 mM)[1][2][3][4][5]	Ultrasonic assistance may be required for complete dissolution.[1][2][3][4][5] It is highly recommended to use fresh, anhydrous DMSO as the compound's solubility is sensitive to moisture.[1][3][4][5]
Dimethylformamide (DMF)	Soluble[6]	No quantitative data is readily available, but it is a commonly used solvent for rhodamine dyes.
Methanol (CH <sub>3</sub> OH)	Soluble[6]	As with DMF, specific solubility limits are not widely reported.
Aqueous Buffers	Poorly soluble	Direct dissolution in aqueous buffers is not recommended due to the hydrophobic nature of the dye.[7]

## Experimental Protocol: Preparation of a 5-TMRIA Stock Solution

To ensure accurate and reproducible concentrations, a standardized protocol for the preparation of a 5-TMRIA stock solution is essential.

Materials:

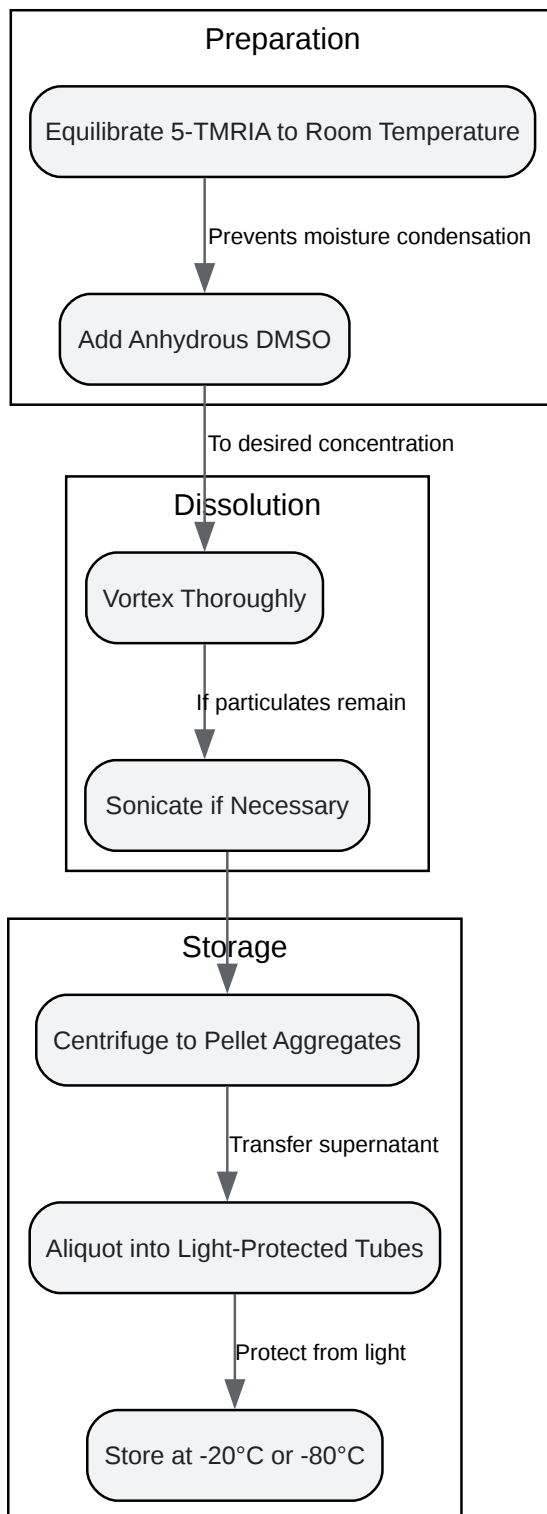
- **Tetramethylrhodamine-5-iodoacetamide** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer

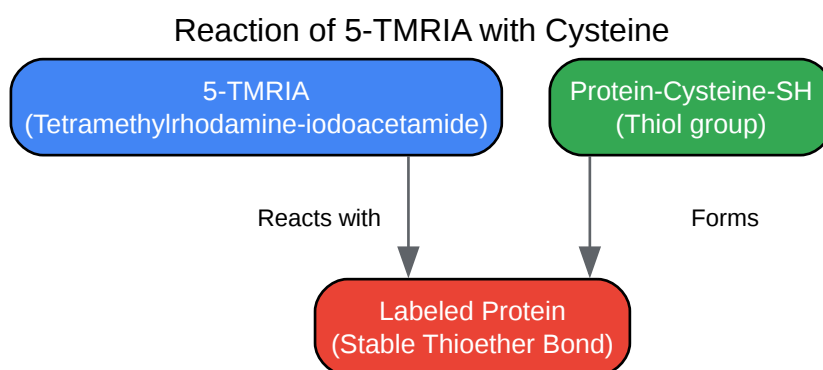
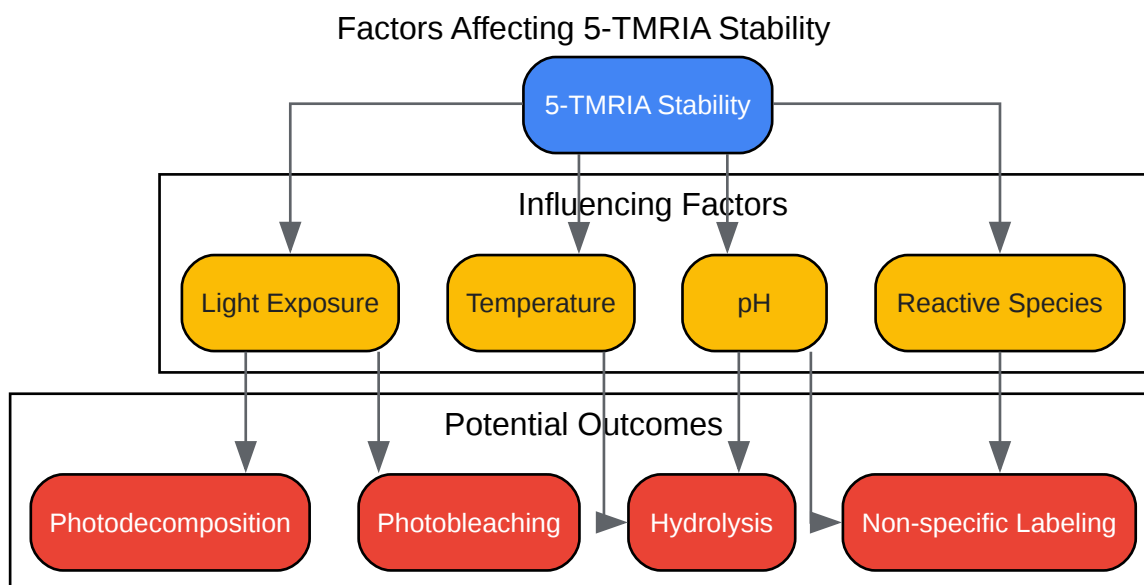
- Ultrasonic bath
- Microcentrifuge
- Pipettes and sterile, light-protected microcentrifuge tubes

Protocol:

- Equilibration: Allow the vial of solid 5-TMRIA to warm to room temperature before opening to prevent moisture condensation.[\[8\]](#)
- Solvent Addition: Add the desired volume of anhydrous DMSO to the vial to achieve the target concentration. For example, to prepare a 10 mM stock solution from 1 mg of 5-TMRIA (MW: 569.39 g/mol ), add 175.6  $\mu$ L of DMSO.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Dissolution: Vortex the solution thoroughly. If particulates remain, sonicate the vial in an ultrasonic bath until the dye is fully dissolved.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Aliquoting and Storage: Centrifuge the solution to pellet any insoluble aggregates. Carefully transfer the supernatant into smaller, single-use aliquots in light-protected tubes. Store aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Always protect solutions from light.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Workflow for Preparing 5-TMRIA Stock Solution





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